

preventing GSK2945 hydrochloride precipitation in media

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Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B8084197

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Technical Support Center: GSK2945 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on preventing the precipitation of **GSK2945 hydrochloride** in cell culture media.

Troubleshooting Guide

Precipitation of a test compound in cell culture media can compromise experimental results by altering the effective concentration and potentially introducing cytotoxicity. The following table summarizes common causes of **GSK2945 hydrochloride** precipitation and suggests solutions.

Symptom	Potential Cause	Recommended Solution
Immediate Precipitation	High Final Concentration: The desired concentration of GSK2945 hydrochloride exceeds its solubility limit in the aqueous media.	Determine the maximum soluble concentration of GSK2945 hydrochloride in your specific cell culture medium through a solubility test.
Solvent Shock: Rapid dilution of a concentrated DMSO stock into the aqueous medium causes the hydrophobic compound to crash out of solution. [1] [2]	Employ a stepwise or serial dilution method. Create an intermediate dilution of the DMSO stock in a small volume of pre-warmed (37°C) culture medium before adding it to the final volume. [1] [3]	
Low Temperature of Media: The solubility of many compounds is lower at colder temperatures.	Always use pre-warmed (37°C) cell culture medium for preparing your final working solutions. [1]	
Delayed Precipitation	Temperature Fluctuations: Moving plates between the incubator and a microscope can cause temperature drops, leading to precipitation.	Use a heated stage on the microscope to maintain a constant temperature. Minimize the time that culture plates are outside of the incubator.
pH Shift: The CO ₂ environment in an incubator can alter the pH of the media, affecting the solubility of pH-sensitive compounds. [4]	Ensure the media is properly buffered for the incubator's CO ₂ concentration. Consider using HEPES-buffered media for more stable pH control. [4]	
Interaction with Media Components: The compound may interact with salts, proteins, or other components in the media over time. [5]	Test the compound's stability in the specific cell culture medium over the intended experiment duration.	

Inconsistent Results	Precipitation: If the inhibitor precipitates, its effective concentration will be lower and more variable than intended.[2]	Visually inspect your solution for any signs of cloudiness or particulate matter. If precipitation is suspected, troubleshoot using the steps above.
Compound Degradation: As a hydrochloride salt, GSK2945 may be susceptible to hydrolysis in aqueous solutions.[4]	Prepare fresh working solutions for each experiment. Minimize the time the compound is in an aqueous solution before being added to cells.	

Frequently Asked Questions (FAQs)

Q1: What is **GSK2945 hydrochloride** and what is its mechanism of action?

A1: **GSK2945 hydrochloride** is a highly specific antagonist of the nuclear receptors Rev-erb α and Rev-erb β (NR1D1 and NR1D2).[6][7] These receptors are key components of the circadian clock and act as transcriptional repressors.[8] By antagonizing Rev-erb α/β , **GSK2945 hydrochloride** can modulate the expression of genes involved in metabolism and inflammation.[9][10] For example, it has been shown to increase the expression of Cholesterol 7 α -hydroxylase (CYP7A1), a rate-limiting enzyme in bile acid synthesis.[6][7]

Q2: What is the recommended solvent for preparing **GSK2945 hydrochloride** stock solutions?

A2: The recommended solvent for preparing **GSK2945 hydrochloride** stock solutions is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[6] It is crucial to use fresh, moisture-free DMSO, as absorbed water can reduce the solubility of the compound.

Q3: What is the maximum recommended final concentration of DMSO in the culture medium?

A3: To avoid solvent-induced toxicity to your cells, the final concentration of DMSO in the culture medium should be kept as low as possible, ideally $\leq 0.1\%$. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Q4: How can serum in the cell culture medium affect **GSK2945 hydrochloride**?

A4: Serum contains a high concentration of proteins, such as albumin, to which small hydrophobic molecules can bind.^[11] This binding can have variable effects. It may increase the apparent solubility of the compound by keeping it in solution.^{[12][13]} However, according to the "free drug" hypothesis, only the unbound fraction of the drug is biologically active.^[11] Therefore, high serum concentrations could potentially reduce the effective concentration of **GSK2945 hydrochloride** available to interact with its target.

Q5: How should I store **GSK2945 hydrochloride** stock solutions?

A5: **GSK2945 hydrochloride** stock solutions in DMSO should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles.^[6] For long-term storage, it is recommended to store the aliquots at -80°C (for up to 6 months).^[6] For shorter-term storage, -20°C (for up to 1 month) is also acceptable.^[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **GSK2945 hydrochloride**.

Parameter	Value	Solvent/Conditions	Notes	Source
Molecular Weight	457.79 g/mol	-	-	[14]
EC ₅₀ (Rev-erb α , mouse)	21.5 μ M	In vitro assay	Antagonist activity	[6][7]
EC ₅₀ (Rev-erb α , human)	20.8 μ M	In vitro assay	Antagonist activity	[6][7]
Solubility in DMSO	\geq 20.83 mg/mL (45.50 mM)	DMSO	Ultrasonic treatment may be needed.	[6]
In Vivo Formulation (Clear Solution)	\geq 2.08 mg/mL (4.54 mM)	10% DMSO, 90% Corn Oil	For in vivo use.	[6]
In Vivo Formulation (Suspension)	2.08 mg/mL (4.54 mM)	10% DMSO, 90% (20% SBE- β -CD in Saline)	For in vivo use.	[6]

Experimental Protocols

Protocol for Preparation of **GSK2945 Hydrochloride** Working Solution in Cell Culture Medium

This protocol is designed to minimize precipitation when preparing a working solution of **GSK2945 hydrochloride** in cell culture medium.

Materials:

- **GSK2945 hydrochloride** powder
- Anhydrous, cell-culture grade DMSO
- Sterile, complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile microcentrifuge tubes

- Vortex mixer
- Incubator or water bath at 37°C

Procedure:

Part A: Preparation of a 10 mM Stock Solution in DMSO

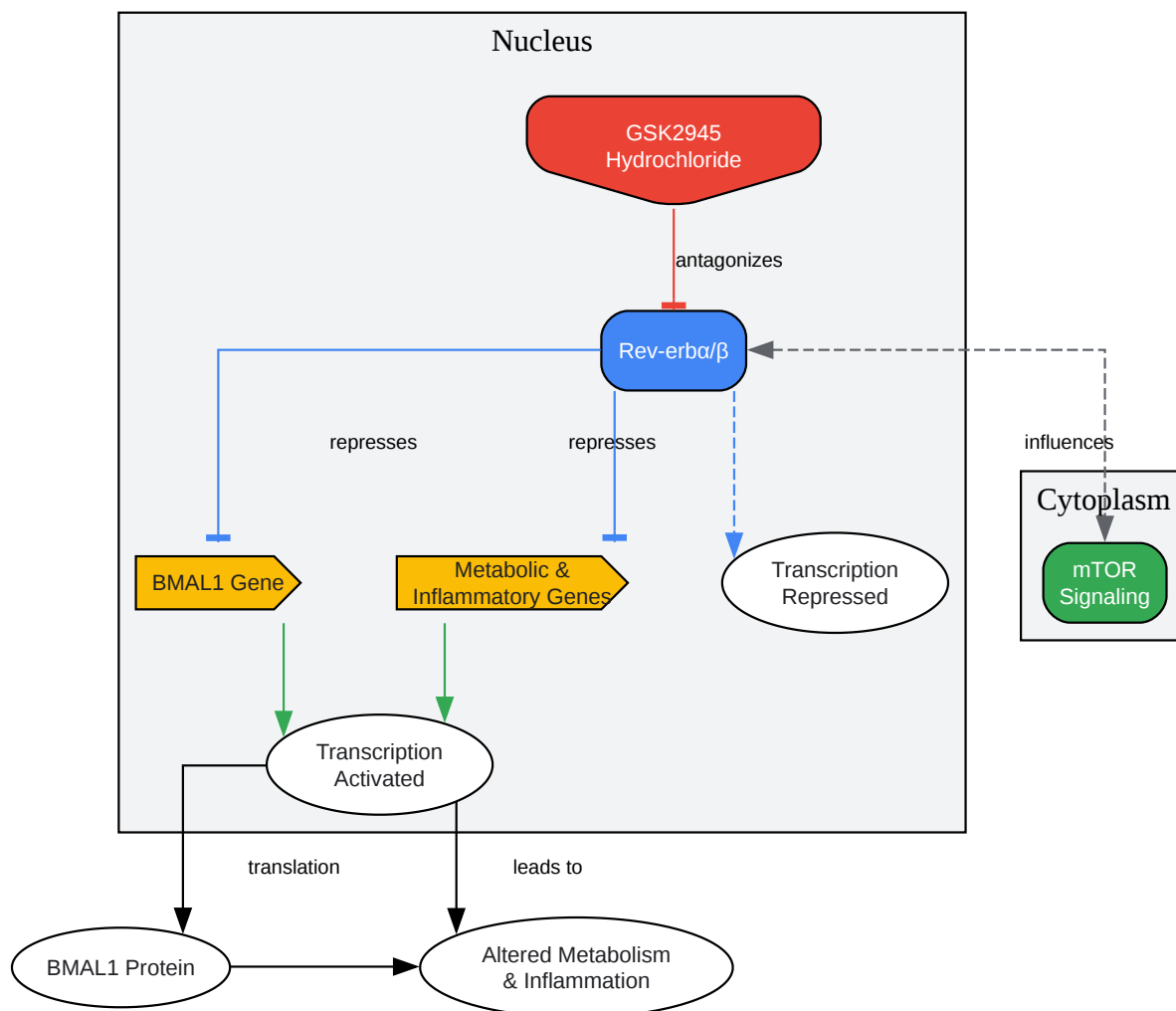
- Calculate the mass of **GSK2945 hydrochloride** required to make a 10 mM stock solution (Molecular Weight = 457.79 g/mol).
- Weigh the calculated amount of **GSK2945 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes. If necessary, gently warm the tube to 37°C or briefly sonicate to ensure complete dissolution.
- Visually inspect the solution to confirm that no solid particles remain.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Part B: Preparation of a 10 µM Working Solution in Cell Culture Medium

- Pre-warm your complete cell culture medium to 37°C.
- Intermediate Dilution (to minimize solvent shock):
 - Thaw a single-use aliquot of the 10 mM stock solution.
 - In a sterile microcentrifuge tube, perform a 1:100 intermediate dilution of the 10 mM stock solution in pre-warmed complete cell culture medium to create a 100 µM solution (e.g., add 2 µL of 10 mM stock to 198 µL of medium).
 - Gently vortex or flick the tube to mix.

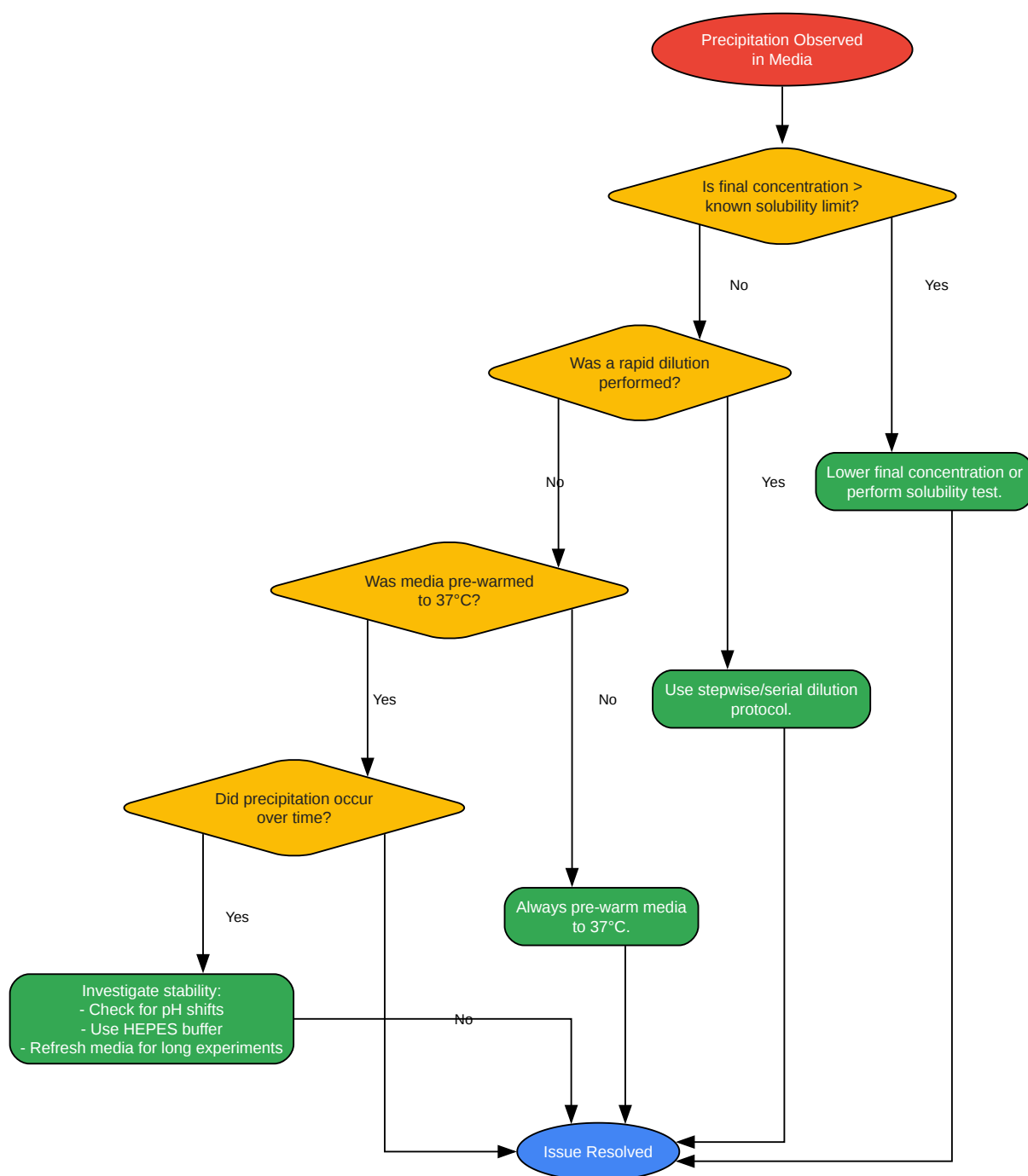
- Final Dilution:
 - Add the 100 μ M intermediate solution to the final volume of pre-warmed cell culture medium to achieve the desired final concentration of 10 μ M. For example, add 1 mL of the 100 μ M intermediate solution to 9 mL of medium.
 - Gently swirl the flask or plate to ensure even distribution. The final DMSO concentration in this example will be 0.1%.

Visualizations



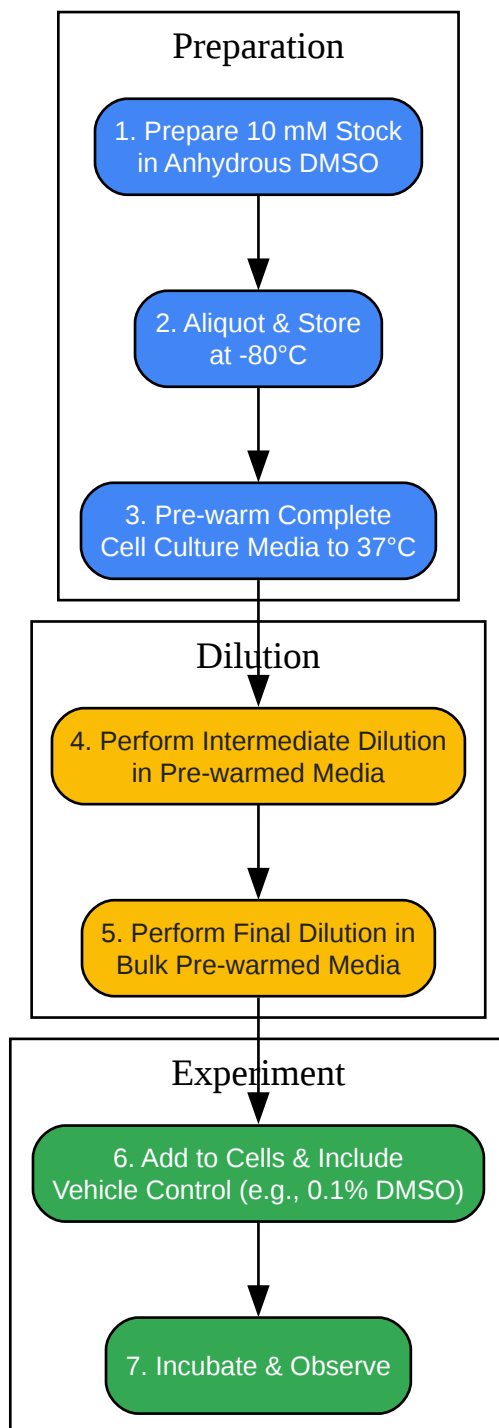
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Caption: Simplified signaling pathway of Rev-erb α/β antagonism by **GSK2945 hydrochloride**.



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Caption: Troubleshooting workflow for **GSK2945 hydrochloride** precipitation.



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Caption: Recommended experimental workflow for using **GSK2945 hydrochloride**.

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